

# Technical Guide: Safety, Handling, and Reactivity of (5-Chloro-2-ethoxyphenyl)methanol

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## Compound of Interest

**Compound Name:** (5-Chloro-2-ethoxyphenyl)methanol  
**CAS No.:** 23426-33-7  
**Cat. No.:** B1369358

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CAS Registry Number: 23426-33-7 Formula:  $C_9H_{11}ClO_2$  Molecular Weight: 186.64 g/mol  
Synonyms: 5-Chloro-2-ethoxybenzyl alcohol; (5-Chloro-2-ethoxyphenyl)methyl alcohol

## Executive Summary & Chemical Identity[1][2]

**(5-Chloro-2-ethoxyphenyl)methanol** is a functionalized benzyl alcohol intermediate used primarily in the synthesis of pharmaceutical agents, including SGLT2 inhibitors and anticoagulants. Unlike the solvent methanol, this compound is a solid (powder) at room temperature and possesses a lipophilic aromatic core.

**Critical Distinction:** Despite the suffix "methanol," this compound is a substituted benzyl alcohol. It does not share the high volatility or specific metabolic acidosis toxicity of methyl alcohol (methanol solvent), but it carries its own risks related to halogenated aromatic compounds.

## Physicochemical Profile[2][3][4][5][6][7]

Property	Value / Description
Physical State	Solid (Crystalline Powder)
Melting Point	Approx. 65–75 °C (Estimated based on structural analogs)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO, Methanol; Insoluble in Water
Acidity (pKa)	~14 (Alcoholic proton); Phenolic ether is non-acidic
Partition Coeff.[1][2][3][4] (LogP)	~2.3 (Lipophilic)

## Hazard Identification & Toxicology (GHS)

While specific toxicological data (LD50) for CAS 23426-33-7 is limited in public registries, its structural class (halogenated benzyl alcohols) dictates the following safety profile.

### GHS Classification (Inferred from Analogs)

- Signal Word:WARNING
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[5]

### Toxicological Mechanisms

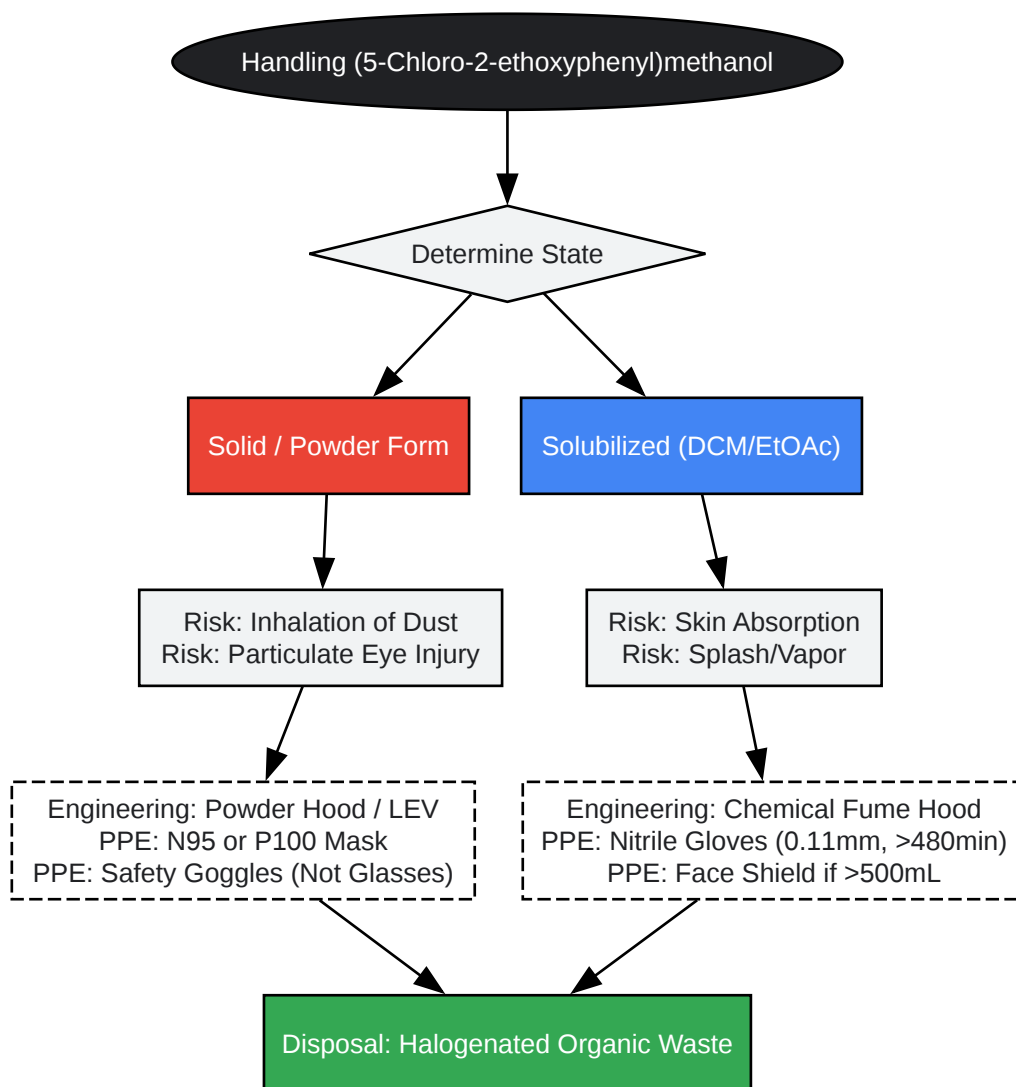
- Local Irritation: The benzyl alcohol moiety is a known mucous membrane irritant. Upon contact with eyes or respiratory tract, it can cause immediate inflammation.
- Metabolic Activation: In vivo, benzyl alcohols are oxidized by alcohol dehydrogenase (ADH) to their corresponding benzaldehydes (in this case, 5-chloro-2-ethoxybenzaldehyde). Aldehydes are reactive electrophiles capable of forming Schiff bases with proteins, potentially leading to sensitization.

- Halogenated Residue: The chloro-substituent increases lipophilicity, facilitating skin absorption. Combustion or strong heating may release toxic Hydrogen Chloride (HCl) gas.

## Safe Handling & Engineering Controls

### Hierarchy of Controls Decision Tree

The following workflow dictates the safety protocols based on the state of the compound (Solid vs. Solubilized).



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Figure 1: Safety decision matrix for handling CAS 23426-33-7 in solid and liquid states.

## Specific Handling Protocols

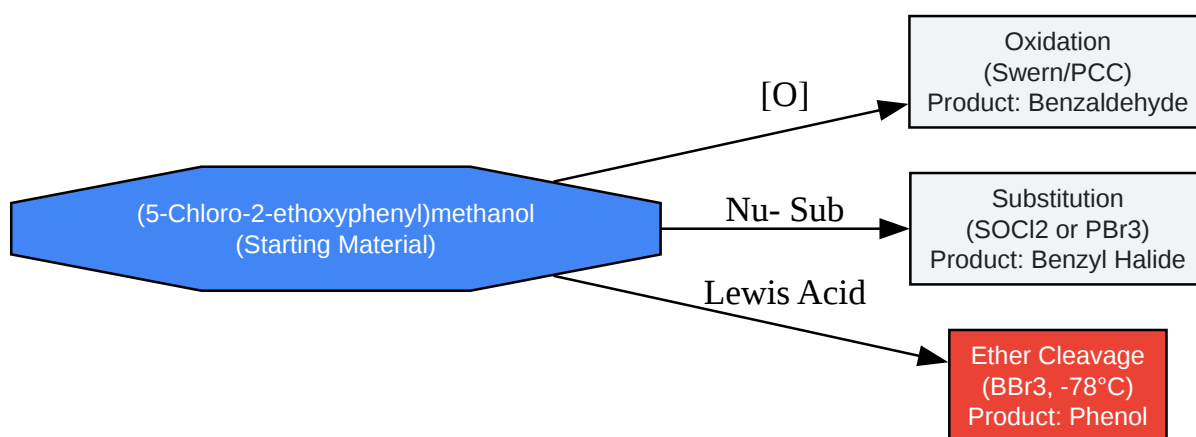
- Glove Selection:
  - Recommended: Nitrile rubber (minimum thickness 0.11 mm). Benzyl alcohols permeate latex rapidly.
  - Breakthrough Time: >480 minutes for standard nitrile.
- Inhalation Protection:
  - As a solid powder, static charge can cause dispersion. Weighing should be performed inside a powder containment hood or a fume hood with a draft shield.
  - If open-bench handling is unavoidable (not recommended), use a P100 particulate respirator.
- Incompatibility:
  - Strong Oxidizers: (e.g.,  $\text{KMnO}_4$ ,  $\text{CrO}_3$ ) will vigorously oxidize the alcohol to the acid, potentially generating heat.
  - Acid Chlorides/Anhydrides: Will react to form esters, releasing HCl or carboxylic acids.

## Synthesis & Reactivity Profile[2]

Researchers utilizing this intermediate must understand its reactivity manifold to prevent side reactions and optimize yield.

## Reactivity Pathways

The primary alcohol group is the focal point of reactivity, while the chloro and ethoxy groups modify the electronic properties of the benzene ring.



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Figure 2: Primary synthetic transformations and reactivity risks.

## Experimental Considerations

- Oxidation: The conversion to 5-chloro-2-ethoxybenzaldehyde is facile. To prevent over-oxidation to the benzoic acid, use mild oxidants like DMP (Dess-Martin Periodinane) or TPAP/NMO. Avoid Jones reagent unless the acid is the desired product.
- Nucleophilic Substitution: The hydroxyl group is a poor leaving group. Activation via mesylation (MsCl/Et<sub>3</sub>N) or direct conversion to chloride (SOCl<sub>2</sub>) is required for coupling reactions.
  - Safety Note: Reaction with Thionyl Chloride (SOCl<sub>2</sub>) releases SO<sub>2</sub> and HCl gases. This must be scrubbed (NaOH trap) or performed in a high-efficiency fume hood.

## Emergency & Disposal Protocols

### Spill Management

- Solid Spill: Do not dry sweep (dust generation). Use a HEPA-filter vacuum or wet-wipe method (dampen with inert solvent like heptane or water if compatible).
- Solution Spill: Absorb with vermiculite or sand. Do not use combustible materials (sawdust) if the solvent is flammable.

## Fire Fighting

- Hazardous Combustion Products: Carbon oxides (CO, CO<sub>2</sub>), Hydrogen Chloride (HCl).
- Extinguishing Media: Alcohol-resistant foam, dry chemical, or CO<sub>2</sub>. Water spray may be used to cool containers but may not be effective on the chemical itself if dissolved in organic solvents.

## Waste Disposal[10]

- Classification: Halogenated Organic Waste.
- Protocol: Do not mix with non-halogenated solvents if waste streams are separated by cost. Do not drain dispose.
- Neutralization: Not typically required unless mixed with acidic reagents (e.g., SOCl<sub>2</sub>).

## References

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